

# Trifloxystrobin Environmental Fate and Soil Degradation: A Technical Analysis

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## Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

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## Summary of Environmental Fate and Half-Life Data

The environmental persistence of **trifloxystrobin** is influenced by soil type, climate, and microbial activity. The following table summarizes key half-life data from various studies.

Table 1: Measured Degradation Half-Lives of Trifloxystrobin

Matrix/Context	Half-Life (Range)	Experimental Conditions / Notes	Source
Soil (Laboratory)	1.8 - 2.3 days	In-vitro, dark conditions; degradation best explained by two-compartment first + first-order kinetics. [1]	
Soil (Field)	1.9 - 16 days (Mean: 5.4 days)	Field studies across various soils; indicates low environmental persistence and leaching potential. [2]	

| **Water (Photolysis)** | 0.7 - 1.3 days (Environmental) 31.5 hours (Aqueous, pH 7, 25°C) | Summer, irrespective of latitude. Initial reaction is E to Z isomerization. [1] [2] || | **Water (Hydrolysis)** | 11.4 weeks (pH 7) 27 hours (pH 9) | Stable at pH 5. [2] || | **Edible Roses (Field)** | 1.2 - 2.7 days | Dissipation in rose petals followed first-order kinetics. [3] || | **Wheat (Field)** | 1.9 - 4.0 days | Dissipation in wheat grains followed first-order kinetics. [4] || | **Soil (Microcosm Lab Study)** | Most rapid dissipation among tested pesticides | Compared to pendimethalin and oxyfluorfen; dissipation enhanced by organic amendments. [5] ||

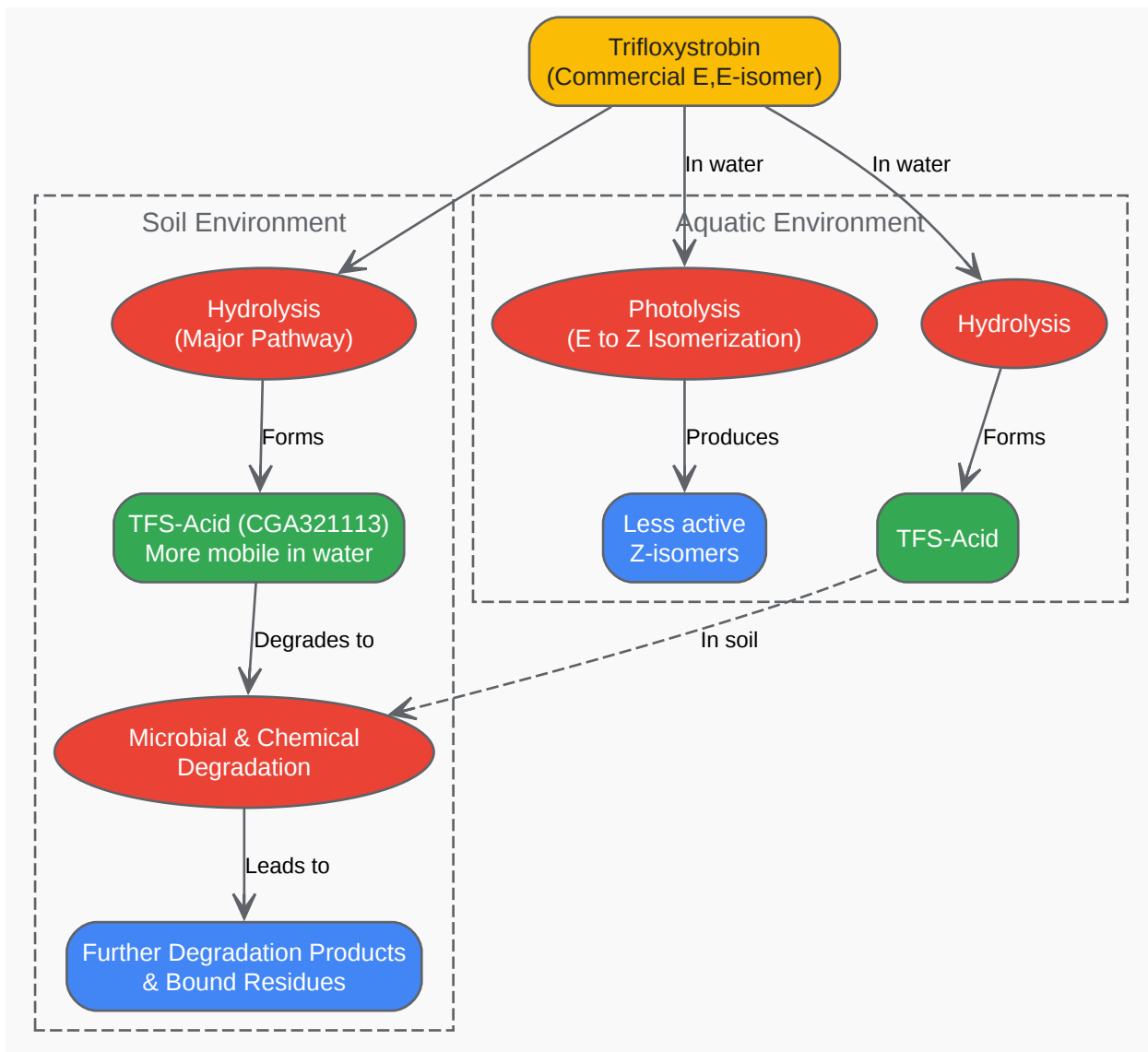
## Degradation Pathways and Metabolites

The primary degradation pathway for **trifloxystrobin** in the environment is **hydrolysis**, leading to the formation of its major metabolite, **trifloxystrobin acid (TFS-acid or CGA321113)** [1] [3]. This metabolite has an EE conformation and possesses different environmental properties compared to the parent compound [1].

### Key Comparative Properties:

- **Mobility:** TFS-acid is more soluble in water and exhibits greater aqueous mobility than the parent **trifloxystrobin** [3] [6]. While **trifloxystrobin** itself binds strongly to soil particles (Log K<sub>oc</sub> 1642–3745) [2], the acid metabolite has weaker adsorption, creating a potential risk for contamination of lower soil horizons under worst-case conditions if its further degradation is slow [1].
- **Persistence:** Some sources indicate that TFS-acid may have a significantly longer half-life, potentially persisting for several years in the environment [6].

The following diagram illustrates the primary degradation pathways and key processes in soil and water.



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Figure 1: Primary environmental degradation pathways of **trifloxystrobin** in soil and aquatic systems, highlighting hydrolysis as the key process leading to the major metabolite, TFS-Acid.

## Experimental Protocols and Methodologies

### Soil Degradation Studies

A standard laboratory approach involves studying in-vitro biodegradation under dark conditions to exclude photolytic effects. One key study determined that the degradation kinetics of **trifloxystrobin** in soils from different geographical origins were best explained by a **two-compartment first + first-order rate model** [1].

#### Key Methodological Steps:

- **Incubation:** Soil samples are maintained under controlled dark conditions.
- **Extraction & Analysis:** Soil subsamples are taken at regular intervals. Analytes are typically extracted using methods like QuEChERS and quantified using techniques such as **UPLC-MS/MS**.
- **Kinetic Modeling:** Data is fitted to kinetic models (e.g., first-order, two-compartment) to calculate half-lives. [1]

## Soil Adsorption-Desorption Studies

The adsorption rate kinetics of **trifloxystrobin** and TFS-acid can be determined using linear and Freundlich isotherms.

#### Key Findings:

- **Adsorption Correlation:** The extent of **trifloxystrobin** adsorption is directly correlated with soil **organic matter and clay content**.
- **Desorption Hysteresis:** Desorption has a negative correlation with these components, and the high partition coefficients ( $K_D$ ) indicate strong adsorption on most test soils.
- **Risk Assessment:** The strong adsorption suggests **low leaching potential and minimal risk of groundwater contamination** for the parent compound. However, the weaker adsorption of TFS-acid necessitates separate evaluation. [1]

## Advanced Extraction Methods for Soil Analysis

Recent methodological improvements focus on efficient extraction from soil matrices. A 2025 study compared the traditional **QuEChERS** method with the newer **QuEChERSER** mega-method.

#### Table 2: Comparison of Soil Extraction Methods for Pesticide Analysis

Aspect	QuEChERS Method	QuEChERSER Mega-Method
Principle	Quick, Easy, Cheap, Effective, Rugged, Safe	Enhanced to be more "Efficient and Robust"
Polarity Range	Standard range	Captures a wider range of analyte polarities
Efficiency	Effective, but performance varies by compound	Proven more efficient for many compounds
Resource Use	Standard	Requires less time and fewer resources
Application	Widely validated for various matrices	Validated for environmental contaminants, veterinary drugs, and pesticides in soils [5]

For the persistence study of **trifloxystrobin**, a **microcosm experiment** can be performed. Soil is treated with the fungicide and incubated in dark chambers at room temperature. The concentration is then monitored over time (e.g., 21 days) using **UHPLC-MS/MS**. [5]

## Key Environmental Fate Characteristics

Based on the compiled data, the environmental profile of **trifloxystrobin** can be summarized as follows:

- **Overall Persistence:** **Trifloxystrobin** itself is **not considered highly persistent** in soil systems, with most measured half-lives under field conditions ranging from a few days to a few weeks.
- **Mobility:** The parent compound has **low leaching potential** due to strong adsorption to soil organic matter and clay. Its metabolite, TFS-acid, is of greater concern for mobility.
- **Ecological Impact:** Studies indicate that **trifloxystrobin**, at field application rates, does not cause adverse effects on the soil microbial population. [1] However, it is **highly toxic to fish and aquatic invertebrates**. [2]
- **Influence of Management Practices:** The application of **organic amendments** (e.g., compost, manure) has been shown to enhance the dissipation of **trifloxystrobin** in soil, offering a potential mitigation strategy. [5]

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